

Application Notes and Protocols for the Synthesis of 4-Methyl-5-nonanol

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Compound of Interest

Compound Name: 4-Methyl-5-nonanol

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Abstract

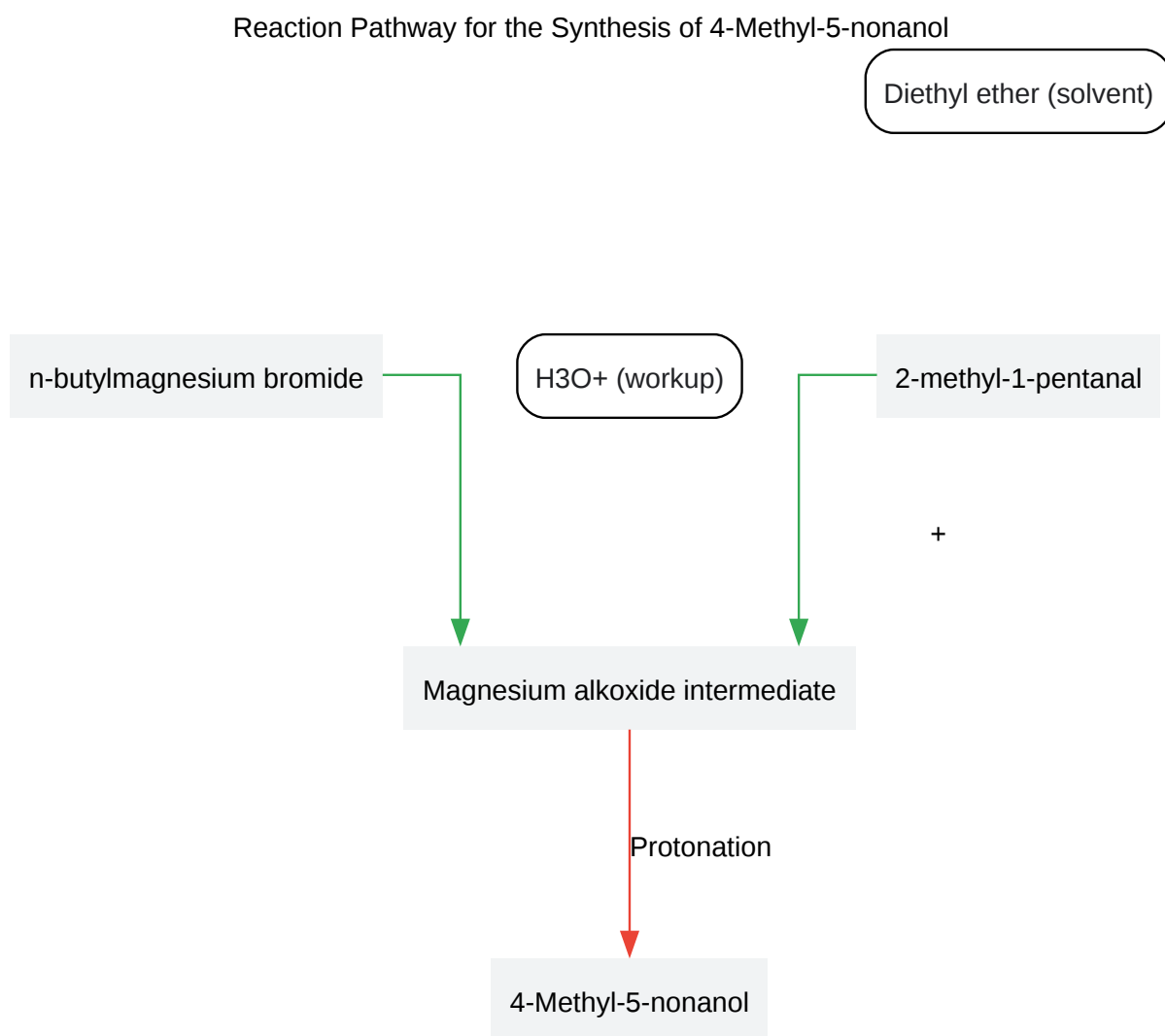
This document provides a detailed protocol for the synthesis of **4-Methyl-5-nonanol**, a known insect pheromone component, through the nucleophilic addition of a Grignard reagent to an aldehyde.[1] Specifically, it outlines the reaction of 2-methyl-1-pentanal with n-butylmagnesium bromide. This application note is intended for researchers in organic synthesis, chemical ecology, and drug development, offering a comprehensive guide to the preparation, execution, and analysis of this important chemical transformation.

Introduction

4-Methyl-5-nonanol is a significant chiral alcohol that, along with its corresponding ketone, 4-methyl-5-nonanone, has been identified as a component of the aggregation pheromone of the red palm weevil (*Rhynchophorus ferrugineus*), a major pest of palm trees.[1] The synthesis of such pheromones is of great interest for their use in pest management strategies, such as mass trapping. The Grignard reaction is a classic and versatile method for the formation of carbon-carbon bonds and the synthesis of alcohols. This protocol details the synthesis of **4-Methyl-5-nonanol** via the addition of n-butylmagnesium bromide to 2-methyl-1-pentanal, a straightforward and scalable approach. An alternative route involving the reaction of 2-methyl-1-pentanal with n-butyllithium has been reported with a yield of 67%, though Grignard reagents are often preferred for their comparative ease of handling and cost-effectiveness.[2]

Reaction Pathway

The synthesis of **4-Methyl-5-nonanol** from 2-methyl-1-pentanal proceeds via a nucleophilic addition mechanism. The Grignard reagent, n-butylmagnesium bromide, acts as a source of the nucleophilic butyl anion, which attacks the electrophilic carbonyl carbon of 2-methyl-1-pentanal. The resulting magnesium alkoxide intermediate is then protonated in an aqueous workup to yield the final product, **4-Methyl-5-nonanol**.



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Caption: Synthesis of **4-Methyl-5-nonanol** via Grignard Reaction.

Experimental Protocol

This protocol is adapted from standard Grignard reaction procedures. All glassware should be thoroughly dried in an oven and cooled under a dry atmosphere (e.g., nitrogen or argon) before use. Anhydrous solvents are critical for the success of the reaction.

3.1. Materials and Reagents

Reagent/Material	Molar Mass (g/mol)	Quantity (mmol)	Mass (g)	Volume (mL)
Magnesium turnings	24.31	25.0	0.61	-
1-Bromobutane	137.02	25.0	3.43	2.7
Anhydrous diethyl ether	74.12	-	-	50
2-Methyl-1-pentanal	100.16	20.0	2.00	2.4
Saturated aq. NH ₄ Cl solution	-	-	-	50
Anhydrous magnesium sulfate	120.37	-	-	As needed

3.2. Procedure

Step 1: Preparation of the Grignard Reagent (n-butylmagnesium bromide)

- Place magnesium turnings (0.61 g, 25.0 mmol) in a flame-dried 100 mL three-necked round-bottom flask equipped with a magnetic stir bar, a reflux condenser with a drying tube, and a dropping funnel.
- Add 10 mL of anhydrous diethyl ether to the flask to cover the magnesium.

- Dissolve 1-bromobutane (3.43 g, 25.0 mmol) in 20 mL of anhydrous diethyl ether and place this solution in the dropping funnel.
- Add a small amount (approx. 2 mL) of the 1-bromobutane solution to the magnesium. The reaction should initiate, indicated by bubbling and a cloudy appearance of the solution. If the reaction does not start, gently warm the flask or add a small crystal of iodine.
- Once the reaction has started, add the remaining 1-bromobutane solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, reflux the mixture for an additional 30 minutes to ensure complete formation of the Grignard reagent. The solution should be grayish and cloudy.

Step 2: Reaction with 2-Methyl-1-pentanal

- Cool the Grignard reagent solution to 0 °C using an ice bath.
- Dissolve 2-methyl-1-pentanal (2.00 g, 20.0 mmol) in 20 mL of anhydrous diethyl ether and place this solution in the dropping funnel.
- Add the aldehyde solution dropwise to the stirred Grignard reagent at a rate that maintains the reaction temperature below 10 °C.
- After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 1 hour.

Step 3: Work-up and Purification

- Cool the reaction mixture again to 0 °C in an ice bath.
- Slowly and carefully quench the reaction by adding 50 mL of a saturated aqueous solution of ammonium chloride dropwise. This will hydrolyze the magnesium alkoxide.
- Transfer the mixture to a separatory funnel. Separate the organic layer.
- Extract the aqueous layer with diethyl ether (2 x 25 mL).
- Combine all organic layers and wash with brine (50 mL).

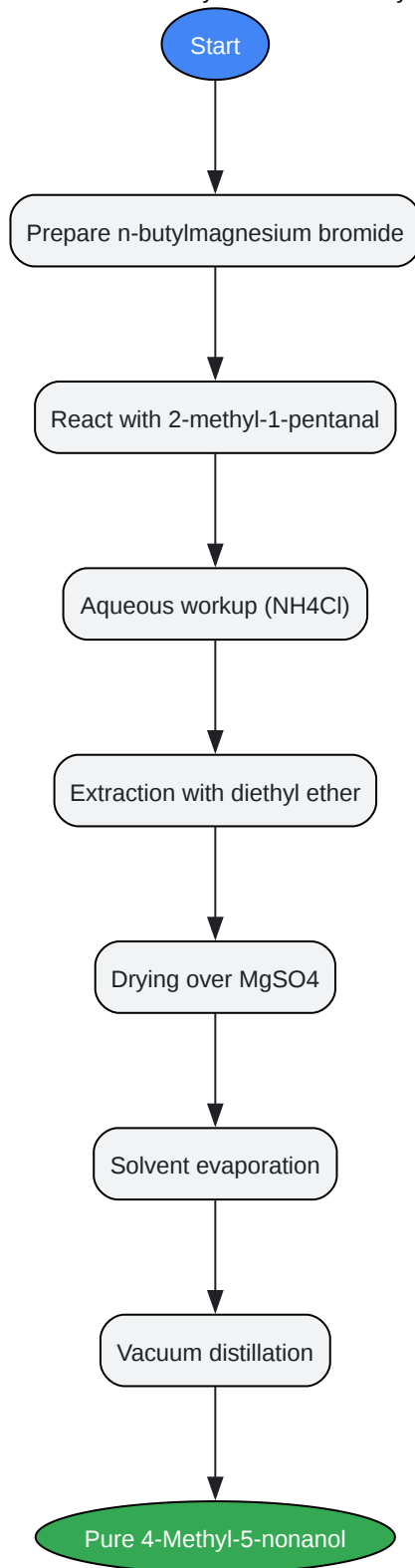
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by vacuum distillation to yield pure **4-Methyl-5-nonanol**.

Data Presentation

Parameter	Value
Reactants	
2-Methyl-1-pentanal	2.00 g (20.0 mmol)
n-Butylmagnesium bromide	~25.0 mmol (prepared in situ)
Reaction Conditions	
Solvent	Anhydrous diethyl ether
Reaction Temperature	0 °C to room temperature
Reaction Time	1.5 - 2 hours
Product	
Product Name	4-Methyl-5-nonanol
Theoretical Yield	3.17 g
Expected Yield	60-70%
Appearance	Colorless to pale yellow liquid
Molar Mass	158.28 g/mol

Experimental Workflow

Experimental Workflow for Synthesis of 4-Methyl-5-nonanol

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References

- 1. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 2. EP3670486A1 - Processes for preparing 4-methyl-5-nonanone and 4-methyl-5-nonanol - Google Patents [patents.google.com]
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